Thermodynamic Properties of Pure 1-Hexanol: An In-depth Technical Guide

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Compound of Interest	
Compound Name:	1-Hexanol
Cat. No.:	B041254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermodynamic properties of pure **1-Hexanol** (CAS No: 111-27-3). The information presented herein is critical for professionals in research, chemical engineering, and pharmaceutical development, where **1-Hexanol** may be utilized as a solvent, a reactant, or a component in formulations. This document compiles key physical and thermodynamic data, details the experimental methodologies for their determination, and illustrates relevant workflows and principles.

Core Thermodynamic and Physical Properties of **1-Hexanol**

1-Hexanol is a primary alcohol with the chemical formula $C_6H_{14}O$. It is a colorless liquid at room temperature and is characterized by a mild, sweet odor.[1][2] Understanding its thermodynamic behavior is fundamental to its application in various scientific and industrial processes.

General Properties

Property	Value	Source
Molecular Weight	102.17 g/mol	[3]
Melting Point	-52 °C to -44.6 °C	[1][3][4][5]
Boiling Point	156-157 °C	[1][4][5][6]
Flash Point	63 °C (closed cup)	[3][5]
Autoignition Temperature	290 °C	[5]

Density of 1-Hexanol

The density of **1-Hexanol** is a temperature-dependent property.

Temperature (°C)	Density (g/mL)
20	0.820
25	0.814
40	0.810

Source:[4][6]

Viscosity of 1-Hexanol

The viscosity of **1-Hexanol** decreases with increasing temperature.

Temperature (°C)	Dynamic Viscosity (mPa·s)
20	5.42
25	4.58
30	3.91

Source: Various chemical property databases and handbooks.

Vapor Pressure of 1-Hexanol

The vapor pressure of **1-Hexanol** increases significantly with temperature. The Antoine equation can be used to model this relationship: $\log_{10}(P) = A - (B / (T + C))$, where P is the vapor pressure in bar and T is the temperature in Kelvin.

Temperature Range (K)	A	B	C
325.4 - 430.5	4.41271	1422.031	-107.706

Source:[7]

Temperature (°C)	Vapor Pressure (kPa)
25	0.124
60	1.33
100	8.8
157	101.325

Source:[3][5] and calculated from Antoine equation.

Thermodynamic Properties

Property	Value	Conditions	Source
Standard Enthalpy of Formation (liquid)	-377.5 kJ/mol	298.15 K	[6]
Enthalpy of Vaporization (ΔHvap)	61.6 ± 0.2 kJ/mol	298.15 K	[8]
	14.78 kcal/mol	25 °C	[3]
Molar Heat Capacity (Cp) (liquid)	236.5 J/(mol·K)	293.15 K	[9]
Standard Molar Entropy (liquid)	284.9 J/(mol·K)	298.15 K	
Enthalpy of Combustion (liquid)	-3986.5 kJ/mol	298.15 K	

Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties relies on standardized and precise experimental methodologies. Below are detailed protocols for key properties of **1-Hexanol**.
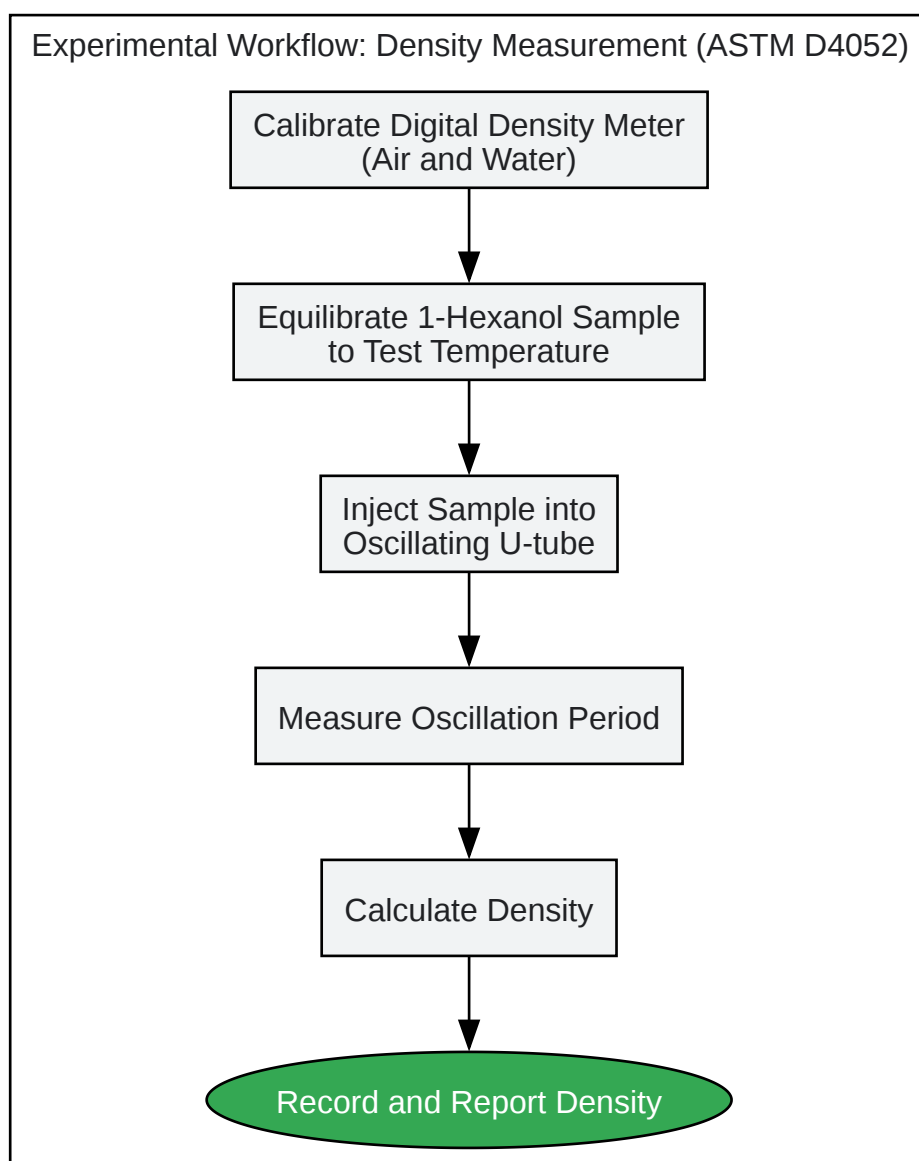
Density Measurement (ASTM D4052)

The density of **1-Hexanol** is typically determined using a digital density meter, which operates on the oscillating U-tube principle.[6][8][10][11]

Methodology:

- Calibration: The instrument is calibrated using two reference standards of known density, typically dry air and ultrapure water, at the desired measurement temperature.

- Sample Preparation: The **1-Hexanol** sample is equilibrated to the measurement temperature and checked for any air bubbles, which must be removed.

- Measurement: A small volume (typically < 1 mL) of the **1-Hexanol** sample is injected into the oscillating U-tube of the density meter.

- Data Acquisition: The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample.

- Calculation: The density is automatically calculated by the instrument's software based on the calibration data and the measured oscillation period. The measurement is typically repeated until a stable reading is obtained.

Experimental Workflow: Density Measurement (ASTM D4052)

Calibrate Digital Density Meter (Air and Water)
↓
Equilibrate 1-Hexanol Sample to Test Temperature
↓
Inject Sample into Oscillating U-tube
↓
Measure Oscillation Period
↓
Calculate Density
↓
Record and Report Density
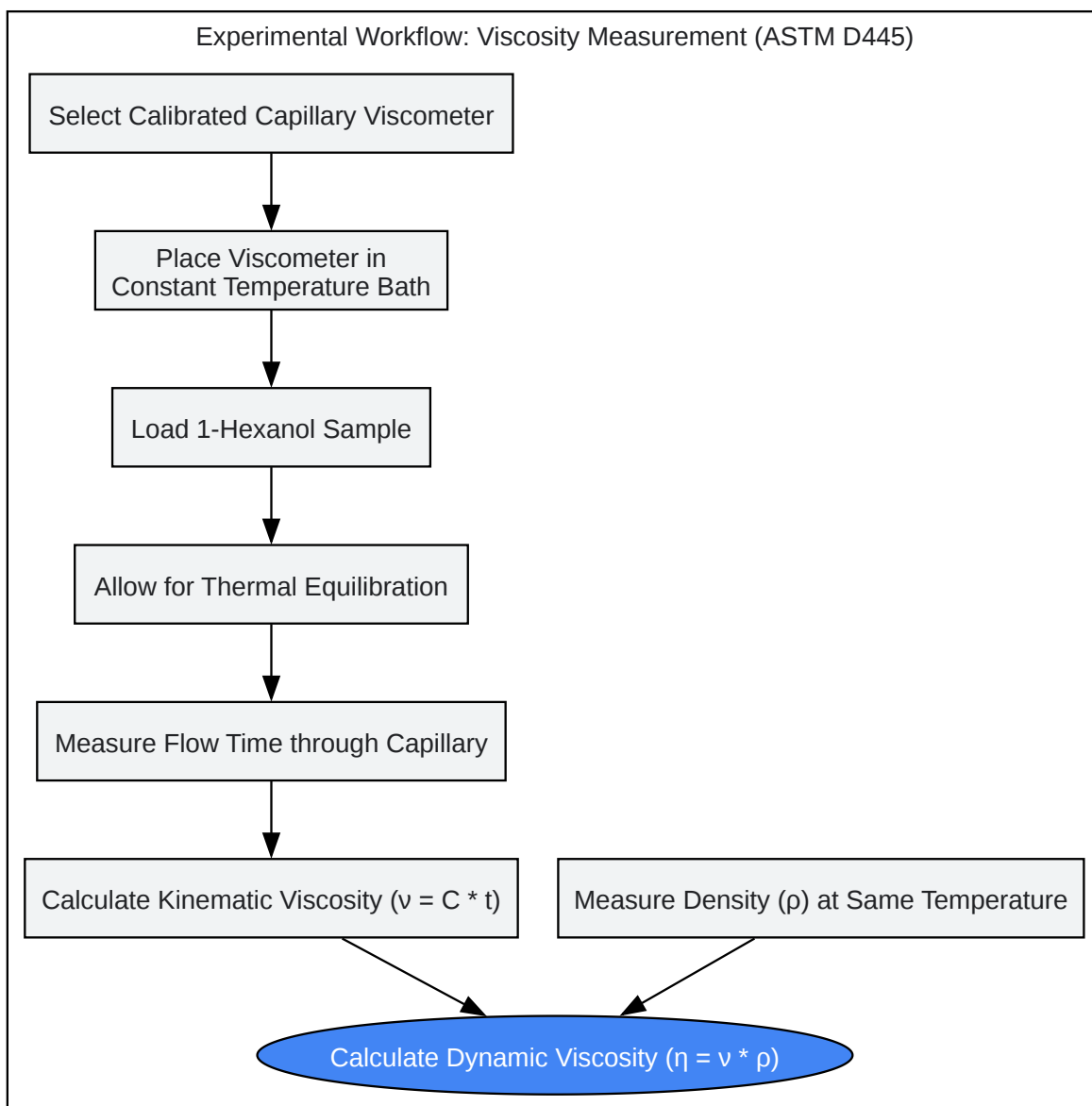
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Caption: Workflow for density determination using a digital density meter.

Viscosity Measurement (ASTM D445)

The kinematic viscosity of **1-Hexanol** is determined by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.[3][7][9][12][13] The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Methodology:

- Viscometer Selection: A calibrated glass capillary viscometer (e.g., Ubbelohde type) suitable for the expected viscosity range of **1-Hexanol** is selected.

- Temperature Control: The viscometer is placed in a constant temperature bath maintained with high precision (±0.02 °C).

- Sample Loading: A specified volume of the **1-Hexanol** sample is introduced into the viscometer.

- Thermal Equilibration: The sample is allowed to thermally equilibrate in the bath for a sufficient time (typically 30 minutes).

- Flow Time Measurement: The liquid is drawn up into the timing bulb of the viscometer, and the time taken for the liquid meniscus to pass between two marked points is accurately measured.

- Calculation: The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where C is the calibration constant of the viscometer and t is the measured flow time. The dynamic viscosity (η) is then calculated as $\eta = \nu * \rho$, where ρ is the density of **1-Hexanol** at the measurement temperature.

Experimental Workflow: Viscosity Measurement (ASTM D445)

Select Calibrated Capillary Viscometer

↓

Place Viscometer in
Constant Temperature Bath

↓

Load 1-Hexanol Sample

↓

Allow for Thermal Equilibration

↓

Measure Flow Time through Capillary

↓

Calculate Kinematic Viscosity ($\nu = C * t$)   Measure Density (ρ) at Same Temperature

Calculate Dynamic Viscosity ($\eta = \nu * \rho$)

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Caption: Workflow for viscosity determination using a capillary viscometer.

Vapor Pressure Measurement (Ebulliometry - ASTM E1719)

Ebulliometry involves measuring the boiling point of a liquid at various controlled pressures.[1][4][14][15]

Methodology:

- Apparatus Setup: An ebulliometer, which consists of a boiler, a thermowell for temperature measurement, and a reflux condenser, is connected to a pressure control system (manostat) and a pressure measurement device.

- Sample Charging: The **1-Hexanol** sample is charged into the boiler of the ebulliometer.

- Pressure Control: The system pressure is set to a desired value using the manostat.

- Heating and Boiling: The sample is heated to its boiling point at the set pressure. The design of the ebulliometer ensures that the temperature is measured at the vapor-liquid equilibrium.

- Equilibrium Measurement: Once the temperature and pressure stabilize, indicating that equilibrium has been reached, the boiling temperature and the corresponding pressure are recorded.

- Data Collection: The procedure is repeated at different pressures to obtain a set of temperature-pressure data points.

- Data Analysis: The collected data is used to develop a vapor pressure curve, often by fitting it to an equation such as the Antoine equation.
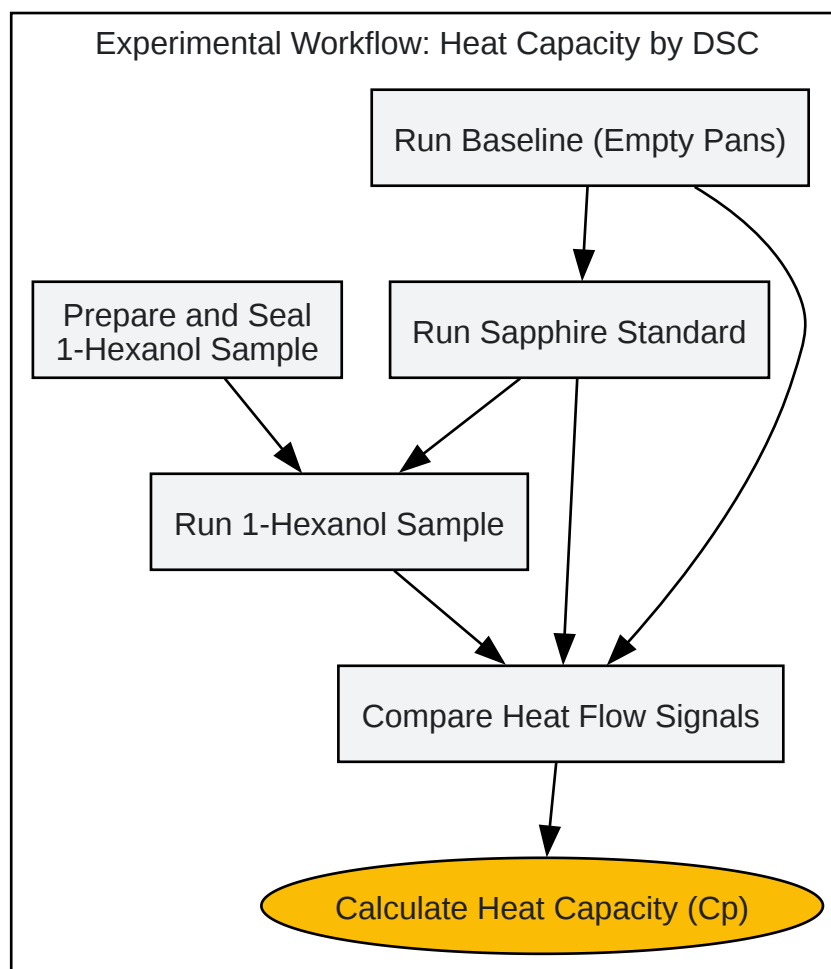
Caption: Workflow for vapor pressure determination via ebulliometry.

Heat Capacity Measurement (Differential Scanning Calorimetry - DSC)

Differential Scanning Calorimetry (DSC) is a widely used technique to measure the heat capacity of liquids.[16][17][18][19] It measures the difference in heat flow between a sample and a reference as a function of temperature.

Methodology:

- Sample Preparation: A known mass of **1-Hexanol** is hermetically sealed in a sample pan. An empty sealed pan is used as a reference.

- Instrument Setup: The DSC instrument is programmed with a specific temperature profile, which typically includes an isothermal segment, a heating ramp, and a final isothermal segment.

- Baseline Measurement: A baseline is obtained by running the temperature program with two empty pans (reference and sample positions).

- Standard Measurement: A known mass of a standard material with a well-characterized heat capacity (e.g., sapphire) is run under the same conditions.

- Sample Measurement: The **1-Hexanol** sample is then run using the identical temperature program.

- Calculation: The heat capacity of the **1-Hexanol** is calculated by comparing the heat flow signals of the sample, the standard, and the baseline at a given temperature. The calculation is typically performed by the instrument's software.

Experimental Workflow: Heat Capacity by DSC

Run Baseline (Empty Pans)

Prepare and Seal
1-Hexanol Sample

Run Sapphire Standard

Run 1-Hexanol Sample

Compare Heat Flow Signals

Calculate Heat Capacity (Cp)

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Caption: Workflow for heat capacity determination using DSC.

Relationship between Vapor Pressure and Enthalpy of Vaporization

The enthalpy of vaporization (ΔH_{vap}) can be determined from vapor pressure data using the Clausius-Clapeyron equation. This relationship is fundamental in thermodynamics and provides a non-calorimetric method for estimating the heat of vaporization.
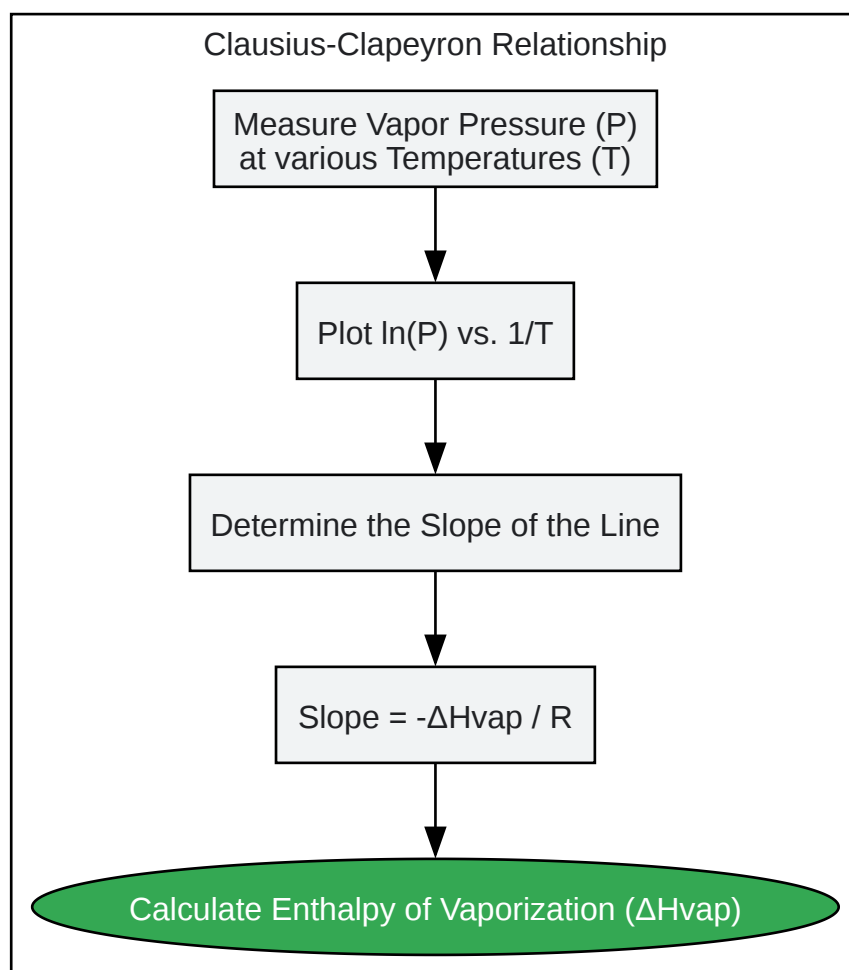
The integrated form of the Clausius-Clapeyron equation is:

$\ln(P_2/P_1) = - (\Delta H_{vap} / R) * (1/T_2 - 1/T_1)$

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Where:

- P_1 and P_2 are the vapor pressures at temperatures T_1 and T_2, respectively.

- ΔH_{vap} is the enthalpy of vaporization.

- R is the ideal gas constant.

By plotting $\ln(P)$ versus $1/T$, a straight line is obtained with a slope of $-\Delta H_{vap}/R$, from which the enthalpy of vaporization can be calculated.

Caption: Logical relationship for calculating ΔH_{vap} from vapor pressure data.

This guide provides essential, critically evaluated data and standardized methodologies for the thermodynamic properties of pure **1-Hexanol**. The information is intended to support research, development, and safety assessments in various scientific and industrial applications. For highly sensitive applications, it is recommended to perform experimental verification of these properties under the specific conditions of use.

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